

Atriopeptin Analog I: A Technical Guide to Receptor Binding Affinity

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Compound of Interest

Compound Name: *atriopeptin analog I*

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This technical guide provides a comprehensive overview of the receptor binding affinity of **Atriopeptin Analog I**, also known as Atriopeptin I or Atrial Natriuretic Factor (ANF) fragment 103-123. Atriopeptin I is a synthetic analog of the endogenous atrial natriuretic peptide (ANP) and serves as a critical tool in cardiovascular research. This document details its interaction with natriuretic peptide receptors, outlines the experimental protocols for determining binding affinity, and visualizes the associated signaling pathways and experimental workflows.

Introduction to Atriopeptin and its Receptors

Atriopeptin and its analogs are key regulators of blood pressure, blood volume, and cardiovascular homeostasis. These peptides exert their effects by binding to specific cell surface receptors, primarily the natriuretic peptide receptors NPR-A and NPR-B, which possess intrinsic guanylyl cyclase activity, and the natriuretic peptide clearance receptor, NPR-C, which is involved in ligand internalization and degradation. The binding of atriopeptin analogs to these receptors initiates a cascade of intracellular events, with the generation of cyclic guanosine monophosphate (cGMP) by NPR-A and NPR-B being a hallmark of this signaling pathway.

Atriopeptin Analog I is a truncated form of ANP that has been instrumental in structure-activity relationship studies to understand the minimal structural requirements for receptor binding and activation. A key characteristic of **Atriopeptin Analog I** is its ability to bind to a subset of natriuretic peptide receptors, particularly NPR-A, but with a noted inability to efficiently activate guanylate cyclase, making it a valuable tool for dissecting binding from functional activation.

Quantitative Receptor Binding Affinity of Atriopeptin Analog I

The binding affinity of **Atriopeptin Analog I** has been characterized primarily for the NPR-A receptor. Data for NPR-B and NPR-C are less prevalent in publicly available literature, reflecting a research focus on the primary signaling receptor for ANP and its analogs.

Analog	Receptor	Cell Line	Radioligand	Parameter	Value (nM)	Reference
Rat Atriopeptin I (ANF 103-123)	Human NPR-A	COS-7	[¹²⁵ I]			

- To cite this document: BenchChem. [Atriopeptin Analog I: A Technical Guide to Receptor Binding Affinity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1167161#atriopeptin-analog-i-receptor-binding-affinity\]](https://www.benchchem.com/product/b1167161#atriopeptin-analog-i-receptor-binding-affinity)

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